

# handling and storage guidelines for 1-Methoxycyclopropan-1-ol

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## Compound of Interest

Compound Name: 1-Methoxycyclopropan-1-ol

Cat. No.: B15489061

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## Technical Support Center: 1-Methoxycyclopropan-1-ol

This guide provides essential information for the safe handling and storage of **1-Methoxycyclopropan-1-ol**. Please review this document thoroughly before use. The following information is based on available safety data for structurally similar compounds and should be used as a primary guideline.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1-Methoxycyclopropan-1-ol**?

Based on data for the closely related compound 1-Methylcyclopropan-1-ol, **1-Methoxycyclopropan-1-ol** should be handled as a flammable liquid that is harmful if swallowed and can cause serious eye damage.<sup>[1]</sup>

Q2: What personal protective equipment (PPE) should I wear when handling this compound?

Always wear appropriate personal protective equipment, including:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).

- Skin Protection: A lab coat or other protective clothing to prevent skin contact.

Q3: How should I properly store **1-Methoxycyclopropan-1-ol**?

Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.<sup>[2]</sup> It is crucial to keep it away from heat, sparks, open flames, and other sources of ignition.

Q4: What should I do in case of a spill?

In the event of a spill, evacuate the area and ensure adequate ventilation. Remove all sources of ignition. Use an inert absorbent material to contain the spill, and then collect it in a suitable container for disposal.

Q5: What is the appropriate fire extinguishing method for this compound?

For fires involving **1-Methoxycyclopropan-1-ol**, use a dry chemical, carbon dioxide, alcohol-resistant foam, or water spray. Do not use a direct stream of water, as it may spread the fire.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Compound has changed color or developed an odor.	Potential degradation or contamination.	Do not use the compound. Dispose of it according to your institution's hazardous waste guidelines.
Precipitate has formed in the solution.	The compound may have fallen out of solution due to temperature fluctuations.	Gently warm the solution to see if the precipitate redissolves. If it does not, the compound may have degraded.
Inconsistent experimental results.	This could be due to improper storage leading to degradation, or contamination.	Ensure the compound is stored as recommended. If issues persist, consider using a fresh batch of the compound.

## Quantitative Data Summary

The following table summarizes key quantitative data based on the closely related compound, 1-Methylcyclopropan-1-ol. These values should be considered as estimates for **1-Methoxycyclopropan-1-ol**.

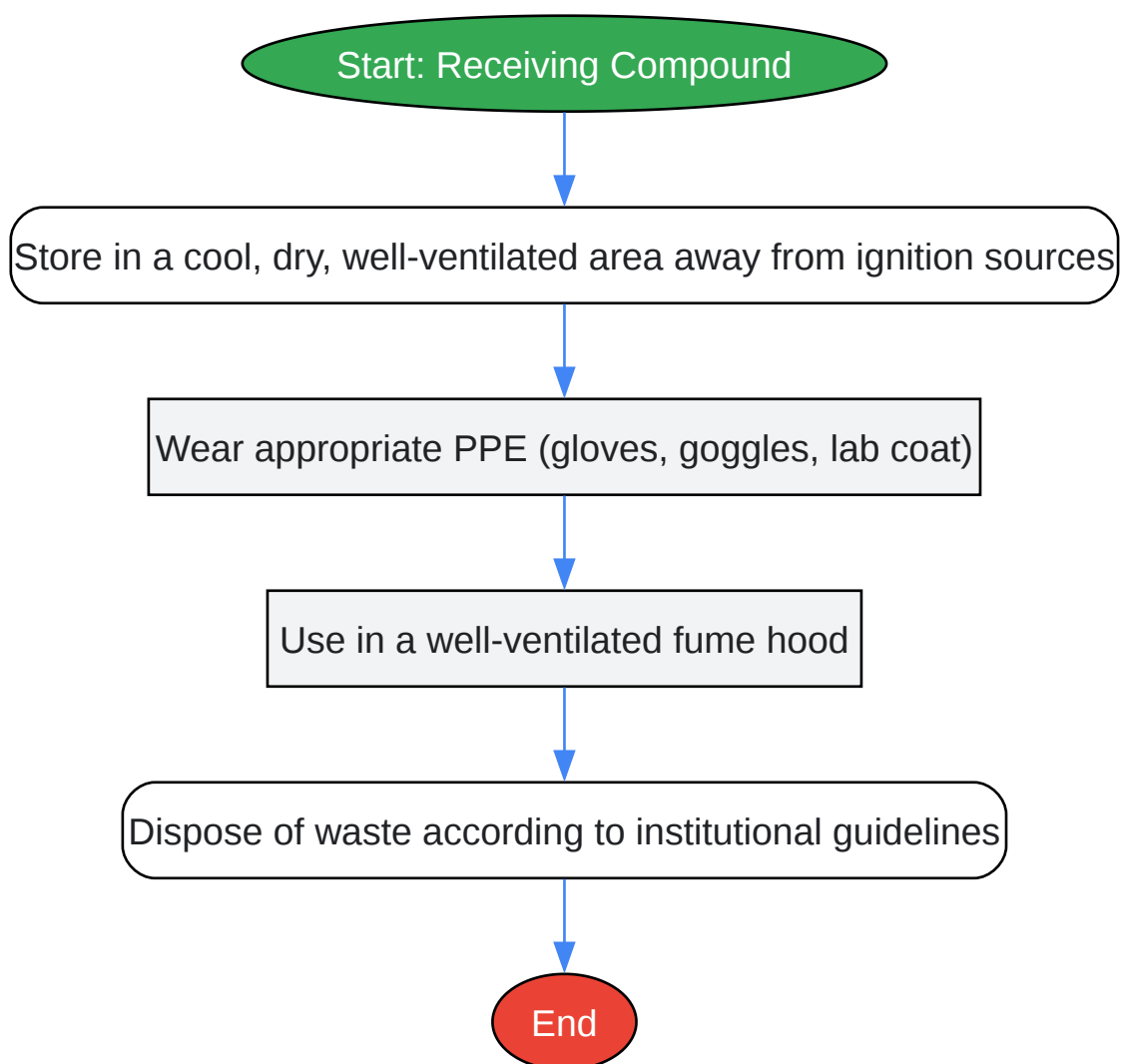
Property	Value	Source
Molecular Formula	C4H8O	<a href="#">[1]</a>
Molecular Weight	72.11 g/mol	<a href="#">[1]</a>
Boiling Point	83.9 ± 8.0 °C (at 760 Torr)	<a href="#">[3]</a>
Flash Point	18.6 ± 10.9 °C	<a href="#">[3]</a>
Density	1.050 ± 0.06 g/cm <sup>3</sup> (at 20°C)	<a href="#">[3]</a>

## Experimental Protocols

Detailed experimental protocols should be developed and approved by your institution's safety committee. Always perform a risk assessment before starting any new experiment.

## Visual Guides

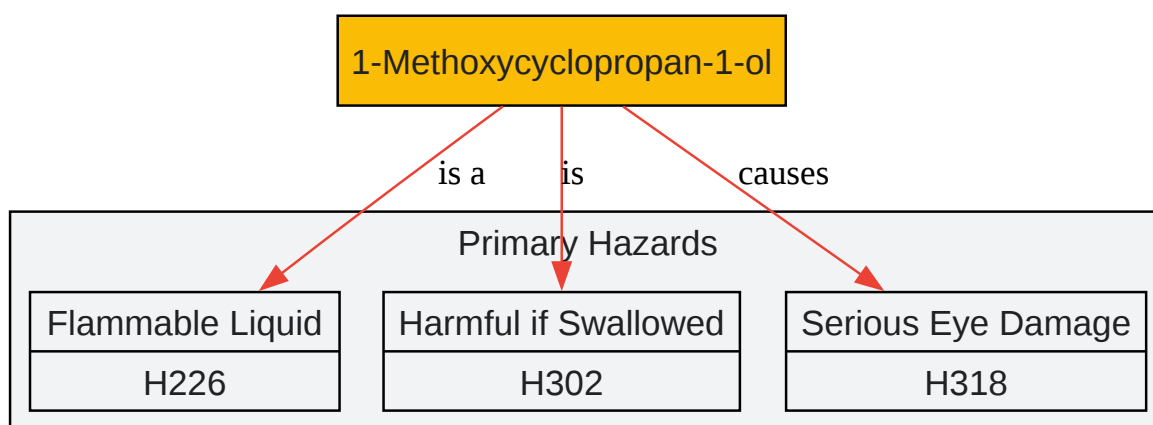
### Handling and Storage Workflow



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Caption: A logical workflow for the safe handling and storage of **1-Methoxycyclopropan-1-ol**.

## Hazard Communication



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Caption: Key hazard classifications for compounds structurally similar to **1-Methoxycyclopropan-1-ol**.

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## References

- 1. 1-Methylcyclopropan-1-ol | C<sub>4</sub>H<sub>8</sub>O | CID 11564466 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. targetmol.com [targetmol.com]
- 3. 1-methylcyclopropan-1-ol CAS 29526-99-6 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
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